

Biocompatibility and Toxicity Profile of 1-O-Propyl-rac-glycerol: A Technical Overview

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Compound of Interest

Compound Name: 1-O-Propyl-rac-glycerol

Cat. No.: B054163

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct and comprehensive biocompatibility and toxicity data for **1-O-Propyl-rac-glycerol** is limited in publicly available scientific literature. This guide synthesizes the available information on this specific compound and supplements it with data from structurally related short-chain alkylglycerols to provide a potential toxicological and biocompatibility profile. All inferences drawn from related compounds should be confirmed with specific testing of **1-O-Propyl-rac-glycerol**.

Executive Summary

1-O-Propyl-rac-glycerol, also known as 3-propoxypropane-1,2-diol, is a short-chain alkylglycerol. While specific toxicological data is sparse, safety information on analogous compounds and the broader class of alkylglycerols suggests it is likely to be a skin and eye irritant, with potential for respiratory irritation.[1] The product is primarily available as a biochemical reagent for research purposes.[2][3][4][5][6] Broader studies on short-chain alkylglycerols indicate low systemic toxicity and potential immunomodulatory effects.[7][8] This document provides an overview of the known safety information, data on related compounds, and outlines standard experimental protocols for a comprehensive biocompatibility and toxicity assessment.

Chemical Identification and Properties

Property	Value
Chemical Name	1-O-Propyl-rac-glycerol
Synonyms	3-Propoxypropane-1,2-diol, 1-O-Propylglycerol
CAS Number	61940-71-4
Molecular Formula	C6H14O3
Molecular Weight	134.17 g/mol
Physical State	Liquid (presumed)

Direct Toxicological Information

The most direct, though limited, safety information for **1-O-Propyl-rac-glycerol** comes from safety data sheets for its synonym, 3-propoxypropane-1,2-diol.

Hazard Classification:

- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Damage: Causes serious eye damage.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

No quantitative data such as LD50 (median lethal dose) or specific in vivo biocompatibility studies for **1-O-Propyl-rac-glycerol** have been identified in the reviewed literature.

Inferred Biocompatibility and Toxicity from Related Alkylglycerols

Due to the scarcity of data on **1-O-Propyl-rac-glycerol**, this section summarizes findings from other short-chain alkylglycerols and related glycerol-based compounds to infer potential biocompatibility and toxicity characteristics.

General Toxicity of Glycerol and Related Compounds

Glycerol itself is generally recognized as safe (GRAS) and has low toxicity.[9][10] Studies on various glycerol esters and ethers indicate that toxicity can vary based on the attached alkyl or acyl chain. For instance, a Material Safety Data Sheet for 1-Oleoyl-rac-glycerol suggests it is slightly hazardous in case of skin contact, ingestion, or inhalation, while noting a lack of data on carcinogenic, mutagenic, or teratogenic effects.[4]

In Vitro Cytotoxicity

Studies on various alkylglycerols, often derived from shark liver oil, have been conducted on different cell lines.

- **Human Cancer Cell Lines:** Alkylglycerols have demonstrated cytostatic and cytotoxic effects on various cancer cell lines, including prostate and mammary carcinoma, where they induced apoptosis and necrosis.[3]
- **Endothelial Cells:** Natural alkylglycerols at concentrations below 20 μM showed no cytotoxic effects on human umbilical vein endothelial cells (HUVEC) after 72 hours of exposure, as determined by the MTT assay.[2]
- **Inner Ear Cells:** Glycerol monooleate nanoparticles were found to be biocompatible with an immortalized Organ of Corti derived cell line.[11]

A summary of cytotoxicity data for related compounds is presented in Table 1.

Table 1: Summary of In Vitro Cytotoxicity Data for Related Alkylglycerols

Compound/Mixture	Cell Line(s)	Assay	Observed Effect	Reference
Alkylglycerols (from shark liver oil)	OVP-10 (ovarian carcinoma), MCF-7 (mammary carcinoma), DU-145, PC-3, PCa-2b (prostate cancer)	Plating efficiency, Flow cytometry	Reduced colony formation; induced apoptosis and necrosis in prostate and mammary carcinoma lines.	[3]
Natural Alkylglycerols	Human Umbilical Vein Endothelial Cells (HUVEC)	MTT	No cytotoxic effects at concentrations < 20 μ M after 72 hours.	[2]
1-O-Alkylglycerol ethers (from marine sponge)	THP-1, HL-60, HeLa, DLD-1, SNU C4, SK-MEL-28, MDA-MB-231	Not specified	Weak cytotoxic activity.	[12]

In Vivo Studies and Systemic Toxicity

Studies involving oral administration of alkylglycerols in animal models have generally shown low toxicity.

- **Rodent Studies:** Long-term in vivo analyses of short-chain alkylglycerols, such as 1-O-pentylglycerol, used to open the blood-brain barrier, revealed no signs of toxicity at therapeutic levels, based on clinical, laboratory, and histopathological evaluations.[7]
- **Dietary Supplementation:** A study on the oral administration of alkylglycerols in mice as a high-fat diet supplement showed no adverse effects on mortality at either acute or subchronic doses, which were 200 and 1000 times the maximum recommended human dose.[8]

Genotoxicity and Carcinogenicity

There is a lack of specific genotoxicity and carcinogenicity data for **1-O-Propyl-rac-glycerol**. For glycerol, the weight of evidence indicates it is not mutagenic or carcinogenic.[9]

Immunomodulatory Effects

Alkylglycerols are known to possess immunomodulatory properties.

- **Macrophage Activation:** Alkylglycerols can activate cytotoxic macrophages, leading to enhanced phagocytosis.[7][8]
- **Cytokine Production:** Supplementation with alkylglycerols has been shown to increase the production of type 1 cytokines such as IFN-gamma, TNF- α , and IL-2 by peripheral blood mononuclear cells.[7] In some contexts, short-chain fatty acids (which are structurally different but also metabolites) can down-attenuate pro-inflammatory cytokines like IL-1 β , IL-6, and TNF α . [13]
- **Intestinal Immunity:** Oral administration of alkylglycerols in mice led to an increase in the number of lymphocytes in the small intestine and enhanced tumor cytotoxicity of intraepithelial lymphocytes.[14]

Proposed Experimental Protocols for Biocompatibility and Toxicity Assessment

A comprehensive assessment of **1-O-Propyl-rac-glycerol** would require a battery of standardized tests. The following protocols are based on OECD (Organisation for Economic Co-operation and Development) guidelines and common practices in toxicology.[5][15][16][17]

In Vitro Cytotoxicity Testing (Based on ISO 10993-5)

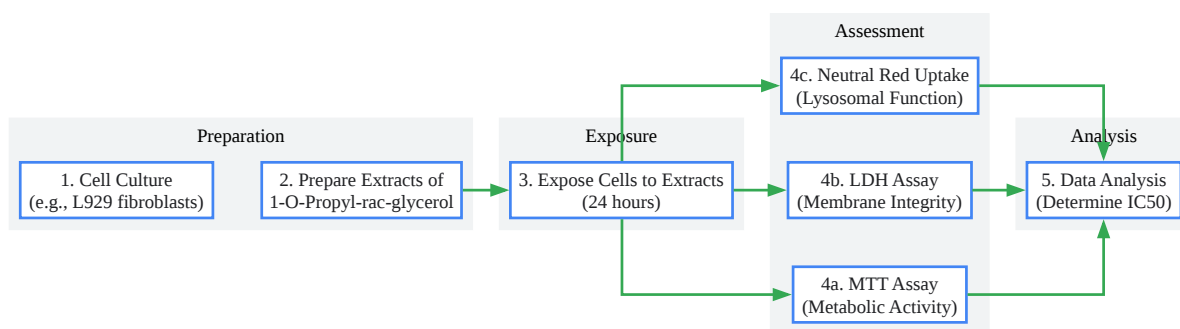
This test evaluates the potential of a material to cause cell death.

Methodology:

- **Cell Culture:** Use a suitable cell line, such as L929 mouse fibroblasts or other relevant cell types.

- Test Article Preparation: Prepare extracts of **1-O-Propyl-rac-glycerol** at various concentrations in a cell culture medium.
- Exposure: Expose the cultured cells to the extracts for a defined period (e.g., 24 hours).
- Assessment: Evaluate cytotoxicity using one or more of the following assays:
 - MTT Assay: Measures mitochondrial activity as an indicator of cell viability.
 - LDH Assay: Measures the release of lactate dehydrogenase from damaged cells, indicating loss of membrane integrity.
 - Neutral Red Uptake Assay: Assesses lysosomal function.
- Data Analysis: Determine the concentration that causes a 50% reduction in cell viability (IC50).

Workflow for In Vitro Cytotoxicity Testing:



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Workflow for In Vitro Cytotoxicity Testing.

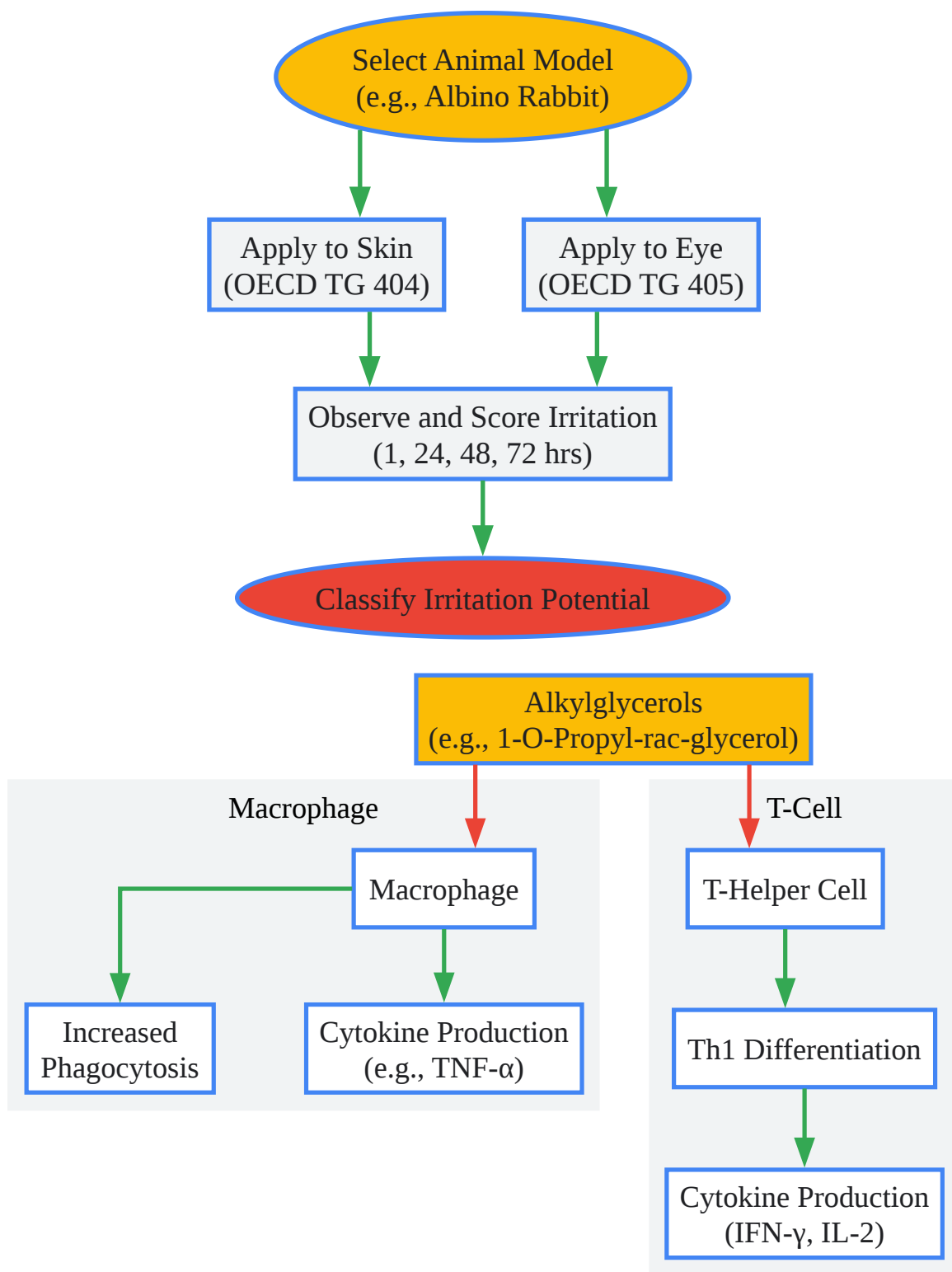
Skin and Eye Irritation Testing (Based on OECD TG 404 and 405)

These tests assess the potential for irritation upon contact with skin and eyes.

Methodology (In Vivo):

- **Animal Model:** Typically uses albino rabbits.
- **Application:** Apply a defined amount of **1-O-Propyl-rac-glycerol** to the skin or into the eye of the animal.
- **Observation:** Observe and score the signs of irritation (erythema, edema for skin; corneal opacity, iritis, conjunctivitis for eyes) at specific time points (e.g., 1, 24, 48, and 72 hours).
- **Classification:** Classify the substance based on the severity and reversibility of the observed effects.

Workflow for In Vivo Irritation Testing:



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- To cite this document: BenchChem. [Biocompatibility and Toxicity Profile of 1-O-Propyl-rac-glycerol: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054163#biocompatibility-and-toxicity-profile-of-1-o-propyl-rac-glycerol]

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